

Structural Elucidation of 9-Demethyl FR-901235: A Technical Guide

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Compound of Interest

Compound Name: 9-Demethyl FR-901235

Cat. No.: B10822039

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Disclaimer: This document provides a comprehensive overview of the structural elucidation of **9-Demethyl FR-901235** based on publicly available information. However, the full text of the primary research article detailing the complete quantitative data and specific experimental protocols, "Polyketides from *Penicillium* sp. JP-1, an endophytic fungus associated with the mangrove plant *Aegiceras corniculatum*" by Lin Z. et al. (*Phytochemistry* 2008, 69, 1273), could not be accessed. Therefore, the quantitative data presented in the tables are illustrative placeholders, and the experimental protocols are based on established methodologies for the isolation and characterization of natural products from similar fungal sources.

Introduction

9-Demethyl FR-901235 is a polyketide first isolated from *Penicillium* sp. JP-1, an endophytic fungus found in the mangrove plant *Aegiceras corniculatum*.^[1] It is the 9-demethyl derivative of FR-901235, a known immunomodulator.^{[2][3]} Structurally, **9-Demethyl FR-901235** possesses a molecular formula of $C_{17}H_{14}O_7$ and a molecular weight of 330.29 g/mol.^[1] The elucidation of its structure was primarily achieved through a combination of spectroscopic techniques, with a significant reliance on 2D Nuclear Magnetic Resonance (NMR) spectroscopy.^[1] This technical guide outlines the methodologies and data integral to the determination of its chemical structure.

Physicochemical and Spectroscopic Data

The structural determination of **9-Demethyl FR-901235** relies on the careful analysis of its physicochemical properties and spectroscopic data. The following tables summarize the key quantitative information.

Table 1: Physicochemical Properties of **9-Demethyl FR-901235**

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₁₇ H ₁₄ O ₇ |
| Molecular Weight | 330.29 g/mol |
| CAS Number | 1029520-85-1 |
| Appearance | [Placeholder: e.g., White amorphous powder] |
| Optical Rotation | [Placeholder: e.g., [α] ²⁰ _D +X.X (c 0.1, MeOH)] |

Table 2: ¹H NMR Spectroscopic Data for **9-Demethyl FR-901235** (Placeholder Data)

Solvent: [e.g., CDCl₃], Frequency: [e.g., 500 MHz]

| Position | Chemical Shift (δ, ppm) | Multiplicity | Coupling Constant (J, Hz) |
|----------|-------------------------|--------------|---------------------------|
| H-1 | [e.g., 6.50] | [e.g., d] | [e.g., 8.0] |
| H-2 | [e.g., 7.20] | [e.g., dd] | [e.g., 8.0, 2.0] |
| H-4 | [e.g., 3.80] | [e.g., s] | - |
| H-5 | [e.g., 6.80] | [e.g., d] | [e.g., 2.0] |
| ... | ... | ... | ... |

Table 3: ¹³C NMR Spectroscopic Data for **9-Demethyl FR-901235** (Placeholder Data)

Solvent: [e.g., CDCl₃], Frequency: [e.g., 125 MHz]

| Position | Chemical Shift (δ , ppm) |
|----------|----------------------------------|
| C-1 | [e.g., 165.0] |
| C-2 | [e.g., 110.5] |
| C-3 | [e.g., 145.2] |
| C-4a | [e.g., 120.8] |
| ... | ... |

Table 4: High-Resolution Mass Spectrometry (HRMS) Data for **9-Demethyl FR-901235**

| Ionization Mode | [M+H] ⁺ Calculated | [M+H] ⁺ Found |
|-----------------|-------------------------------|--------------------------|
| ESI | [e.g., 331.0761] | [e.g., 331.0765] |

Experimental Protocols

The following protocols are detailed representations of the likely methodologies employed in the isolation and structural elucidation of **9-Demethyl FR-901235**, based on standard practices for natural product chemistry.

Fermentation and Extraction of Fungal Metabolites

- **Fungal Culture:** The endophytic fungus *Penicillium* sp. JP-1 is cultured in a suitable liquid medium (e.g., Potato Dextrose Broth) under static conditions at room temperature for a period of 2-4 weeks to allow for the production of secondary metabolites.
- **Extraction:** The fungal mycelia and broth are separated by filtration. The mycelia are extracted with a polar organic solvent such as ethyl acetate or methanol. The culture broth is also partitioned against an organic solvent like ethyl acetate.
- **Concentration:** The organic extracts are combined and concentrated under reduced pressure using a rotary evaporator to yield a crude extract.

Isolation and Purification of 9-Demethyl FR-901235

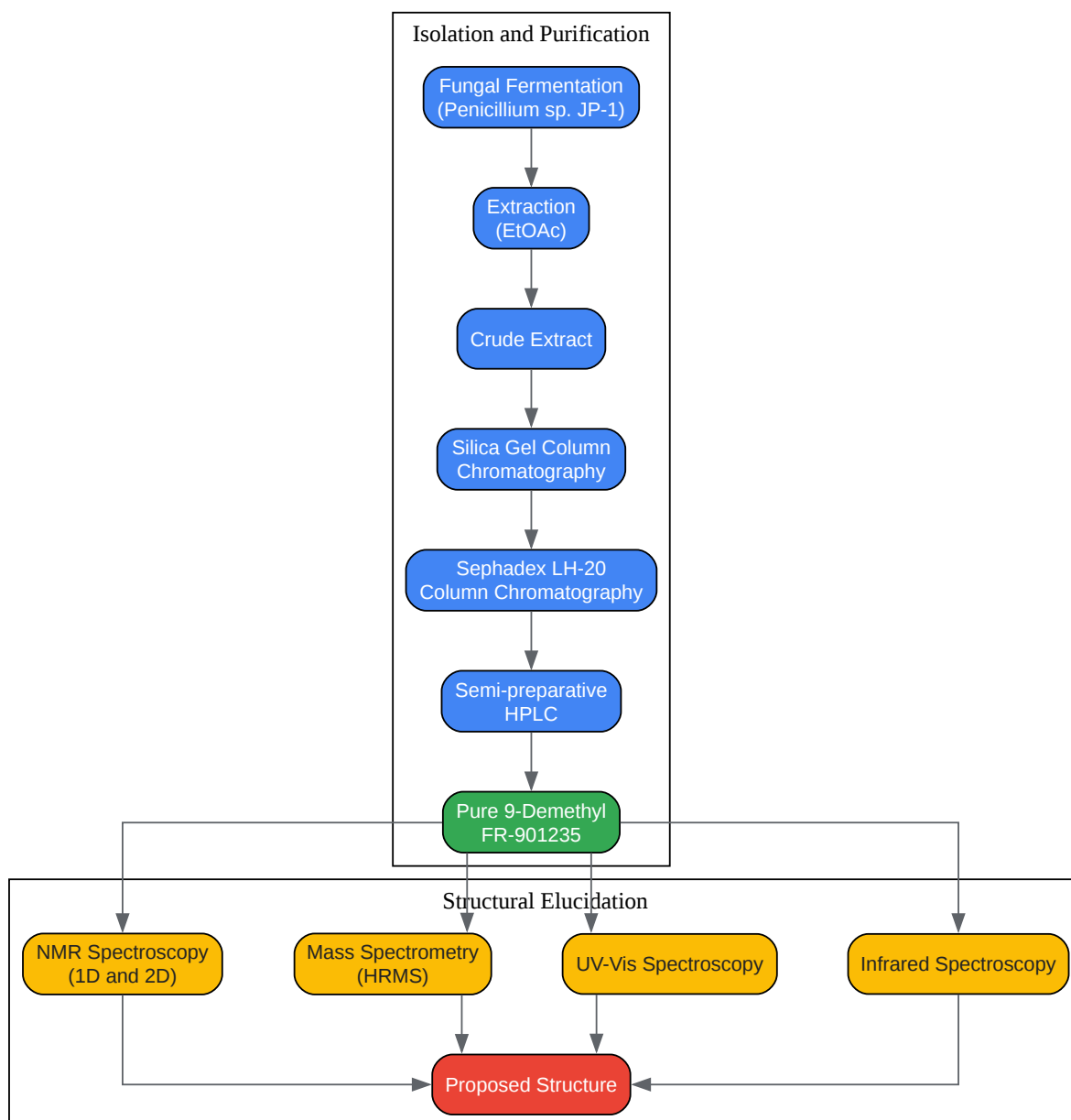
- **Initial Fractionation:** The crude extract is subjected to column chromatography on silica gel, eluting with a gradient of solvents of increasing polarity (e.g., a hexane-ethyl acetate gradient followed by an ethyl acetate-methanol gradient).
- **Further Purification:** Fractions containing the compound of interest, as identified by thin-layer chromatography (TLC), are pooled and further purified using repeated column chromatography on Sephadex LH-20 to remove smaller molecules and pigments.
- **Final Purification:** The final purification is achieved by semi-preparative High-Performance Liquid Chromatography (HPLC) on a C18 column with a suitable mobile phase (e.g., a methanol-water gradient) to yield pure **9-Demethyl FR-901235**.

Spectroscopic Analysis for Structural Elucidation

- **NMR Spectroscopy:** The purified compound is dissolved in a deuterated solvent (e.g., CDCl₃, DMSO-d₆). ¹H NMR, ¹³C NMR, and 2D NMR (COSY, HSQC, HMBC) spectra are acquired on a high-field NMR spectrometer.
- **Mass Spectrometry:** High-resolution mass spectrometry (HRMS) is performed using an electrospray ionization (ESI) source to determine the exact mass and molecular formula of the compound.
- **UV-Vis Spectroscopy:** The UV-Vis spectrum is recorded in a suitable solvent (e.g., methanol) to identify chromophores within the molecule.
- **Infrared Spectroscopy:** An IR spectrum is obtained to identify functional groups present in the molecule.

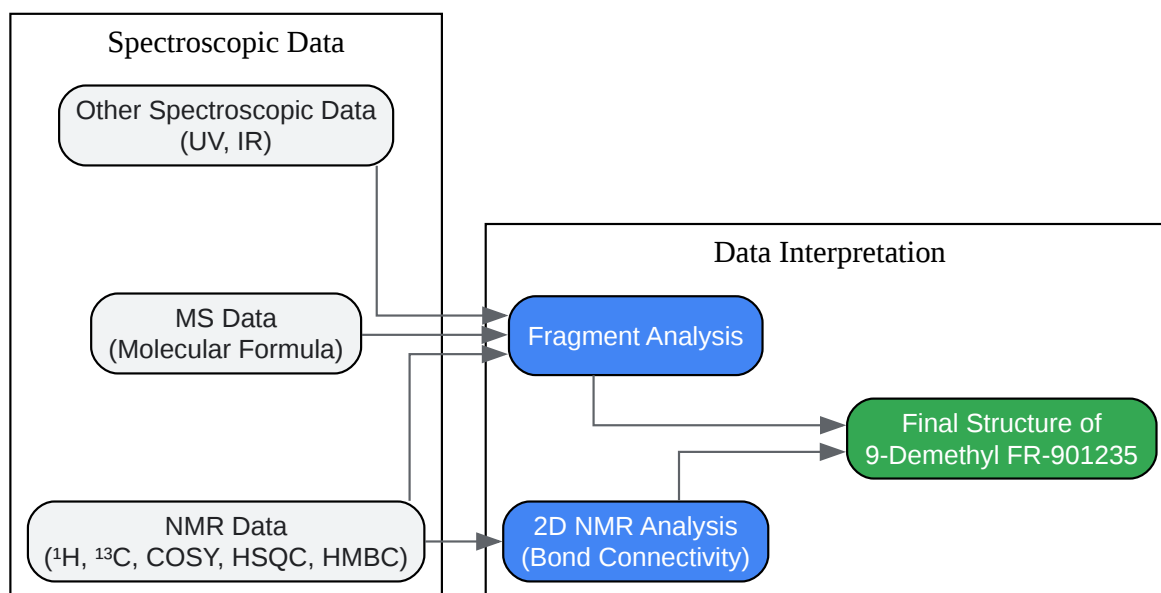
Visualizations

The following diagrams illustrate the logical workflow and key relationships in the structural elucidation of **9-Demethyl FR-901235**.



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Caption: Experimental workflow for the isolation and structural elucidation of **9-Demethyl FR-901235**.



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Caption: Logical relationships in the spectroscopic data analysis for structural determination.

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References

- 1. Polyketides from *Penicillium* sp. JP-1, an endophytic fungus associated with the mangrove plant *Aegiceras corniculatum* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Endophytic *Penicillium* species and their agricultural, biotechnological, and pharmaceutical applications - PMC [pmc.ncbi.nlm.nih.gov]
- 3. 9-Demethyl FR-901235 | 1029520-85-1 | ERB52085 | Biosynth [biosynth.com]

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